

2-Morpholinoethyl Isothiocyanate: A Technical Whitepaper for Advanced Research

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Compound of Interest

Compound Name: 2-Morpholinoethyl isothiocyanate

Cat. No.: B1267193

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CAS Number: 63224-35-1

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

2-Morpholinoethyl isothiocyanate is a synthetic organosulfur compound belonging to the isothiocyanate (ITC) class of molecules. Possessing a highly reactive isothiocyanate functional group, this molecule has garnered interest within the scientific community for its potential applications in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of **2-Morpholinoethyl isothiocyanate**, consolidating its physicochemical properties, synthesis and purification methodologies, known biological activities, and mechanisms of action. Detailed experimental protocols for key assays are described, and critical cellular signaling pathways are visually represented to facilitate a deeper understanding of its molecular interactions. This document is intended to serve as a foundational resource for researchers exploring the therapeutic and investigational utility of this compound.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Morpholinoethyl isothiocyanate** is fundamental for its application in research and development. These properties dictate its solubility, stability, and reactivity in various experimental settings.

Property	Value	Reference
CAS Number	63224-35-1	[1][2]
Molecular Formula	C ₇ H ₁₂ N ₂ OS	[1][2]
Molecular Weight	172.25 g/mol	[2]
Appearance	Colorless to pale yellow liquid or solid	
Density	1.129 g/mL at 25 °C	[3]
Boiling Point	163 °C at 10 mmHg	[3]
Refractive Index	n ₂₀ /D 1.5380	[3]
Solubility	Hydrolyzes in water	[3]
Storage Temperature	2-8°C	[4]

Synthesis and Purification

The synthesis of **2-Morpholinoethyl isothiocyanate**, like other isothiocyanates, typically proceeds via the reaction of the corresponding primary amine with a thiocarbonylating agent. A common and effective method involves the in situ formation of a dithiocarbamate salt, followed by decomposition to the isothiocyanate.

General Synthesis Protocol

A widely applicable method for the synthesis of isothiocyanates from primary amines is the reaction with carbon disulfide to form a dithiocarbamate salt, which is subsequently decomposed.[5]

Experimental Protocol: One-Pot Synthesis

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 2-morpholinoethan-1-amine (1 equivalent) in a suitable organic solvent such as dichloromethane or tetrahydrofuran.

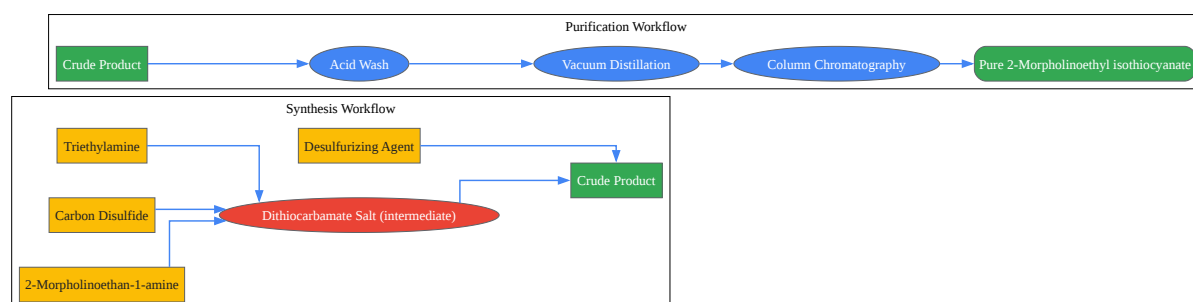
- **Dithiocarbamate Formation:** To the stirring solution, add triethylamine (1.1 equivalents) followed by the dropwise addition of carbon disulfide (1.1 equivalents) at room temperature. The reaction mixture is typically stirred for 3-5 hours. Progress can be monitored by Thin Layer Chromatography (TLC).^[5]
- **Desulfurization:** Cool the reaction mixture to 0°C in an ice bath. A desulfurizing agent, such as tosyl chloride or cyanuric chloride, dissolved in a suitable organic solvent is then added dropwise while maintaining the low temperature.^[5]
- **Reaction Completion and Work-up:** The mixture is stirred for an additional 30 minutes to an hour at 0°C. Upon completion, the reaction is quenched with water or a dilute acid. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.^[5]

Purification

Purification of the crude **2-Morpholinoethyl isothiocyanate** is crucial to remove unreacted starting materials and byproducts.

Experimental Protocol: Purification by Distillation and Chromatography

- **Acid Wash:** The crude product can be washed with a dilute acid solution to remove any residual amine.
- **Vacuum Distillation:** The crude product is subjected to reduced pressure distillation to isolate the isothiocyanate.^[6]
- **Column Chromatography:** For higher purity, the distilled product can be further purified by column chromatography on silica gel using a suitable eluent system, such as a hexane/ethyl acetate gradient.^[5]



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Caption: General workflow for the synthesis and purification of **2-Morpholinoethyl isothiocyanate**.

Biological Activities and Mechanism of Action

Isothiocyanates are a well-studied class of compounds known for their chemopreventive and therapeutic properties. **2-Morpholinoethyl isothiocyanate**, as a synthetic member of this class, is anticipated to share some of these biological activities.

Anticancer Activity

Preliminary evidence suggests that **2-Morpholinoethyl isothiocyanate** possesses anticancer properties. It has been shown to induce apoptosis in cancer cells and may act as a chemopreventive agent. The general mechanisms by which isothiocyanates exert their anticancer effects are multifaceted and include the modulation of phase I and phase II

biotransformation enzymes, induction of cell cycle arrest and apoptosis, and inhibition of angiogenesis.[7][8]

Mechanism of Action: An Overview

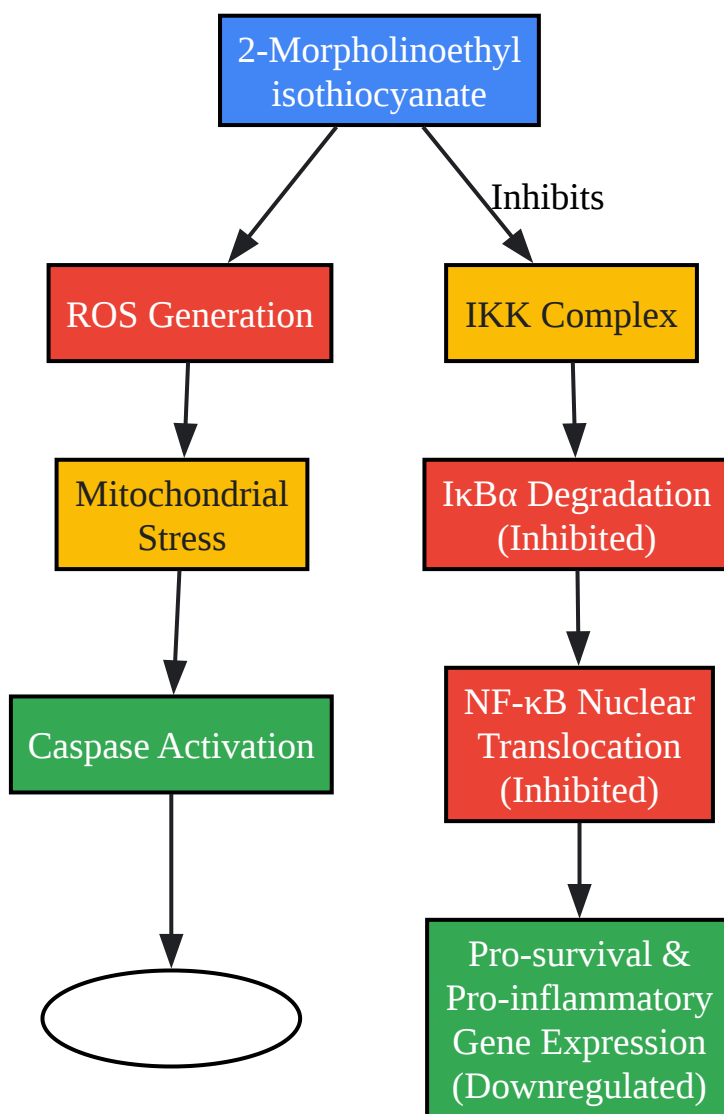
The biological effects of isothiocyanates are largely attributed to the electrophilic nature of the $-N=C=S$ group, which readily reacts with nucleophilic cellular components, particularly the thiol groups of cysteine residues in proteins. This interaction can modulate the function of key regulatory proteins involved in cellular signaling pathways.

3.2.1. Induction of Apoptosis

Isothiocyanates are known to induce apoptosis in cancer cells through both intrinsic and extrinsic pathways. A key mechanism involves the generation of reactive oxygen species (ROS), which can lead to mitochondrial dysfunction, release of cytochrome c, and subsequent activation of caspases.[9][10]

3.2.2. Modulation of NF- κ B Signaling

The Nuclear Factor-kappa B (NF- κ B) signaling pathway plays a critical role in inflammation, cell survival, and proliferation, and its dysregulation is often implicated in carcinogenesis. Several isothiocyanates have been shown to inhibit the NF- κ B pathway.[11] This is often achieved by preventing the degradation of the inhibitory protein I κ B α , thereby sequestering NF- κ B in the cytoplasm and preventing its translocation to the nucleus where it would activate the transcription of pro-survival and pro-inflammatory genes.[11]



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Caption: Postulated signaling pathways for **2-Morpholinoethyl isothiocyanate** in cancer cells.

Experimental Protocols

The following are general protocols for key experiments used to characterize the biological activity of isothiocyanates. These can be adapted for the study of **2-Morpholinoethyl isothiocyanate**.

Cell Viability and Cytotoxicity Assay

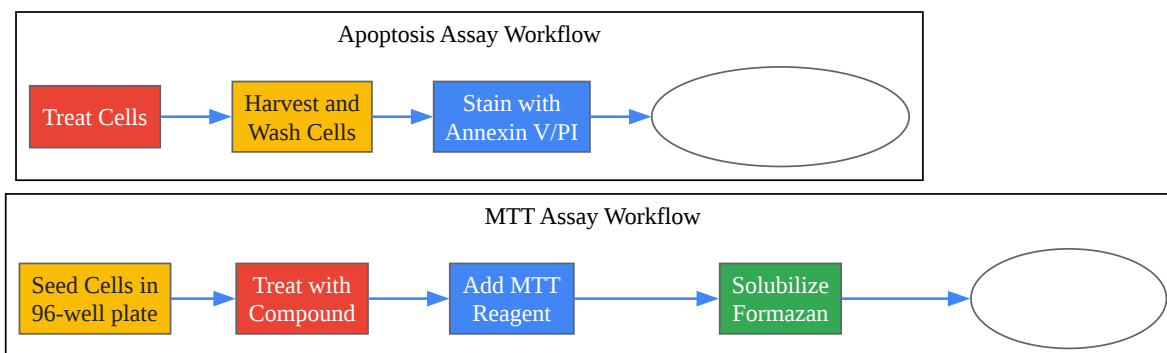
Experimental Protocol: MTT Assay

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with varying concentrations of **2-Morpholinoethyl isothiocyanate** (e.g., 0-100 μ M) for 24, 48, or 72 hours. Include a vehicle control (e.g., DMSO).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength of 570 nm using a microplate reader. Cell viability is expressed as a percentage of the vehicle-treated control.

Apoptosis Assay

Experimental Protocol: Annexin V-FITC/Propidium Iodide (PI) Staining

- **Cell Treatment:** Treat cells with **2-Morpholinoethyl isothiocyanate** at the desired concentrations for the specified time.
- **Cell Harvesting:** Harvest the cells by trypsinization and wash with cold phosphate-buffered saline (PBS).
- **Staining:** Resuspend the cells in Annexin V binding buffer and add Annexin V-FITC and PI according to the manufacturer's protocol. Incubate in the dark for 15 minutes at room temperature.
- **Flow Cytometry:** Analyze the stained cells by flow cytometry. Annexin V-positive/PI-negative cells are considered early apoptotic, while Annexin V-positive/PI-positive cells are in late apoptosis or necrosis.[\[12\]](#)



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Caption: Standard experimental workflows for assessing cytotoxicity and apoptosis.

Safety and Handling

2-Morpholinoethyl isothiocyanate should be handled with appropriate safety precautions in a laboratory setting. It is classified as harmful if swallowed and causes skin and eye irritation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Morpholinoethyl isothiocyanate is a reactive chemical entity with demonstrated potential for further investigation in the fields of cancer biology and drug discovery. This technical guide has provided a consolidated resource on its fundamental properties, synthesis, and biological activities. The outlined experimental protocols and mechanistic diagrams offer a framework for future research endeavors aimed at elucidating its therapeutic potential. As with all isothiocyanates, further in-depth studies are warranted to fully characterize its efficacy, safety profile, and precise molecular mechanisms of action.

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